

Essential Safety and Operational Guide for Handling Opnurasib (JDQ-443)

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Compound of Interest

Compound Name: Opnurasib

Cat. No.: B8217952

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Opnurasib** (also known as JDQ-443), a potent and selective covalent inhibitor of KRAS G12C. Adherence to these guidelines is essential to ensure laboratory safety and maintain the integrity of the compound.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **Opnurasib**, particularly in its powdered form, appropriate personal protective equipment is mandatory to prevent inhalation, skin, and eye contact.^[1] The following PPE should be used:

- **Respiratory Protection:** In situations where dust or aerosols may be generated, a respirator with an approved filter should be worn.^[1] All handling of the powdered compound should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[1]
- **Eye and Face Protection:** Safety goggles with side shields are required to protect against splashes or airborne particles.^[1]
- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, must be worn to prevent skin contact.^[1]
- **Body Protection:** A lab coat or other protective clothing is necessary to prevent contamination of personal clothing.^[1]

It is also recommended to have a safety shower and eyewash station readily accessible in the laboratory.^[1]

Quantitative Data Summary

While specific occupational exposure limits for **Opnurasib** have not been established in the available documentation, the following table summarizes key quantitative information for laboratory use.

Parameter	Value	Source
Storage Temperature (Powder)	-20°C	MedChemExpress, TargetMol
Storage Temperature (in Solvent)	-80°C	MedChemExpress, TargetMol
Stock Solution Stability at -80°C	6 months	MedChemExpress
Stock Solution Stability at -20°C	1 month	MedChemExpress
Solubility in DMSO	70 mg/mL (133.07 mM)	TargetMol
Molecular Weight	526.03 g/mol	Selleck Chemicals

Experimental Protocols

Stock Solution Preparation

A common solvent for preparing stock solutions of **Opnurasib** is Dimethyl Sulfoxide (DMSO).^{[2][3]}

Materials:

- **Opnurasib** (JDQ-443) powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials

- Calibrated pipettes

Procedure:

- Bring the vial of **Opnurasib** powder to room temperature before opening to prevent condensation.
- In a chemical fume hood, weigh the desired amount of **Opnurasib** powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, dissolve 5.26 mg of **Opnurasib** in 1 mL of DMSO).
- Vortex or sonicate the solution to ensure complete dissolution.[\[3\]](#)
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term storage (up to 1 month).[\[4\]](#)

In Vivo Formulation Preparation (Example)

For animal studies, **Opnurasib** can be formulated for oral administration. The following is an example formulation; however, specific experimental needs may require adjustments.

Materials:

- **Opnurasib** stock solution in DMSO
- PEG300
- Tween 80
- Saline (0.9% NaCl in sterile water)

Procedure:

- For a 1 mL final volume, start with 400 µL of PEG300 in a sterile tube.

- Add 50 µL of a 100 mg/mL **Opnurasib** stock solution in DMSO and mix thoroughly until the solution is clear.
- Add 50 µL of Tween 80 to the mixture and mix until clear.
- Add 500 µL of saline to bring the final volume to 1 mL.
- This formulation should be prepared fresh for immediate use.[2]

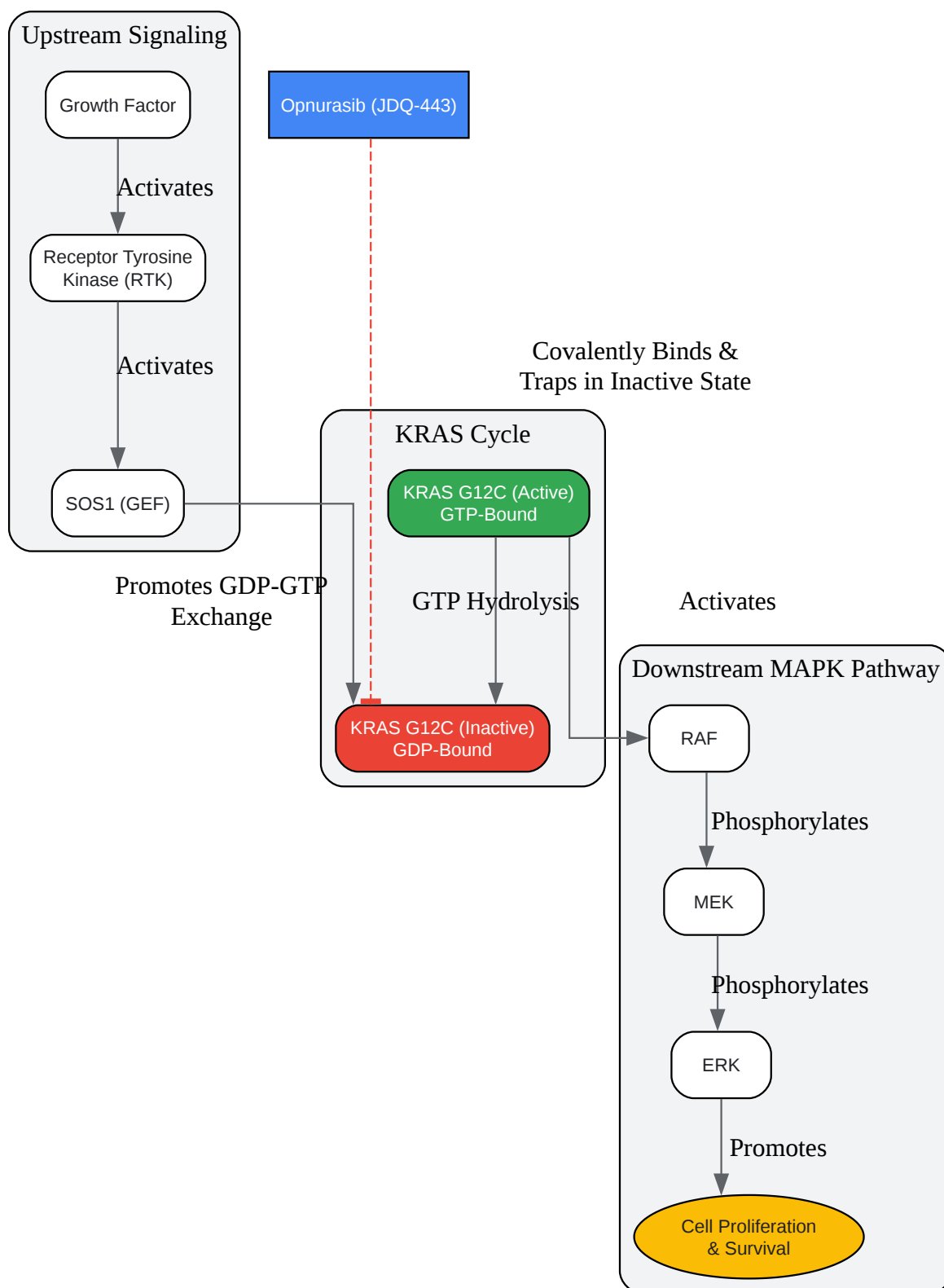
Disposal Plan

All waste materials contaminated with **Opnurasib**, including empty vials, pipette tips, and gloves, should be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid waste in a designated, sealed container clearly labeled as "Hazardous Chemical Waste."
- Liquid Waste: Unused solutions containing **Opnurasib** should be collected in a separate, sealed, and clearly labeled container for hazardous liquid waste. Do not pour **Opnurasib** solutions down the drain.[1]
- Disposal: All hazardous waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) department for specific disposal procedures.

Mechanism of Action: KRAS G12C Inhibition

Opnurasib is a covalent inhibitor that specifically targets the KRAS protein with a glycine-to-cysteine mutation at codon 12 (KRAS G12C).[4] This mutation is a known oncogenic driver in several cancers. **Opnurasib** works by irreversibly binding to the mutant cysteine residue, locking the KRAS protein in its inactive, GDP-bound state.[4] This prevents the activation of downstream signaling pathways, primarily the MAPK pathway (RAF-MEK-ERK), which are crucial for cell proliferation and survival.[5]



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Caption: Mechanism of **Opnurasib** (JDQ-443) action on the KRAS G12C signaling pathway.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Opnurasib | Ras | TargetMol [targetmol.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. tandfonline.com [tandfonline.com]
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